

Commercial availability and suppliers of 3',4'-Dichloro-4'-fluorobenzophenone

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Compound of Interest

Compound Name: *3',4'-Dichloro-4'-fluorobenzophenone*

Cat. No.: *B1358996*

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An In-depth Technical Guide to 3',4'-Dichloro-4'-fluorobenzophenone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3',4'-Dichloro-4'-fluorobenzophenone, a halogenated aromatic ketone with potential applications in pharmaceutical and materials science research. This document details its commercial availability, provides a plausible synthetic route via Friedel-Crafts acylation, and explores its physicochemical properties. While specific biological data for this compound is limited, this guide discusses potential applications based on the known activities of related benzophenone derivatives, particularly as a scaffold for kinase inhibitors. All quantitative data is summarized for clarity, and a detailed, albeit theoretical, experimental protocol for its synthesis is provided.

Introduction

Benzophenones and their halogenated derivatives are a class of compounds with significant interest in organic synthesis, medicinal chemistry, and materials science. The introduction of halogen atoms can significantly alter the electronic, steric, and pharmacokinetic properties of the parent molecule, leading to a wide range of biological activities and material characteristics.

3',4'-Dichloro-4'-fluorobenzophenone (CAS No. 157428-51-8) is a polysubstituted benzophenone whose specific applications are still under exploration. Its structural features suggest potential as an intermediate in the synthesis of bioactive molecules and advanced polymers.

Commercial Availability and Suppliers

3',4'-Dichloro-4'-fluorobenzophenone is available for purchase from several chemical suppliers, catering to research and development needs. The availability and pricing can vary, and researchers are encouraged to contact the suppliers directly for current information.

Supplier	Catalog Number	Purity	Quantity	Price (USD)
Crysdot	CD12137549	N/A	5g	\$922
Matrix Scientific	106915	N/A	1g / 5g	\$319 / \$930

Note: Pricing and availability are subject to change. N/A indicates that the purity was not specified by the supplier at the time of this guide's compilation.

Physicochemical Properties

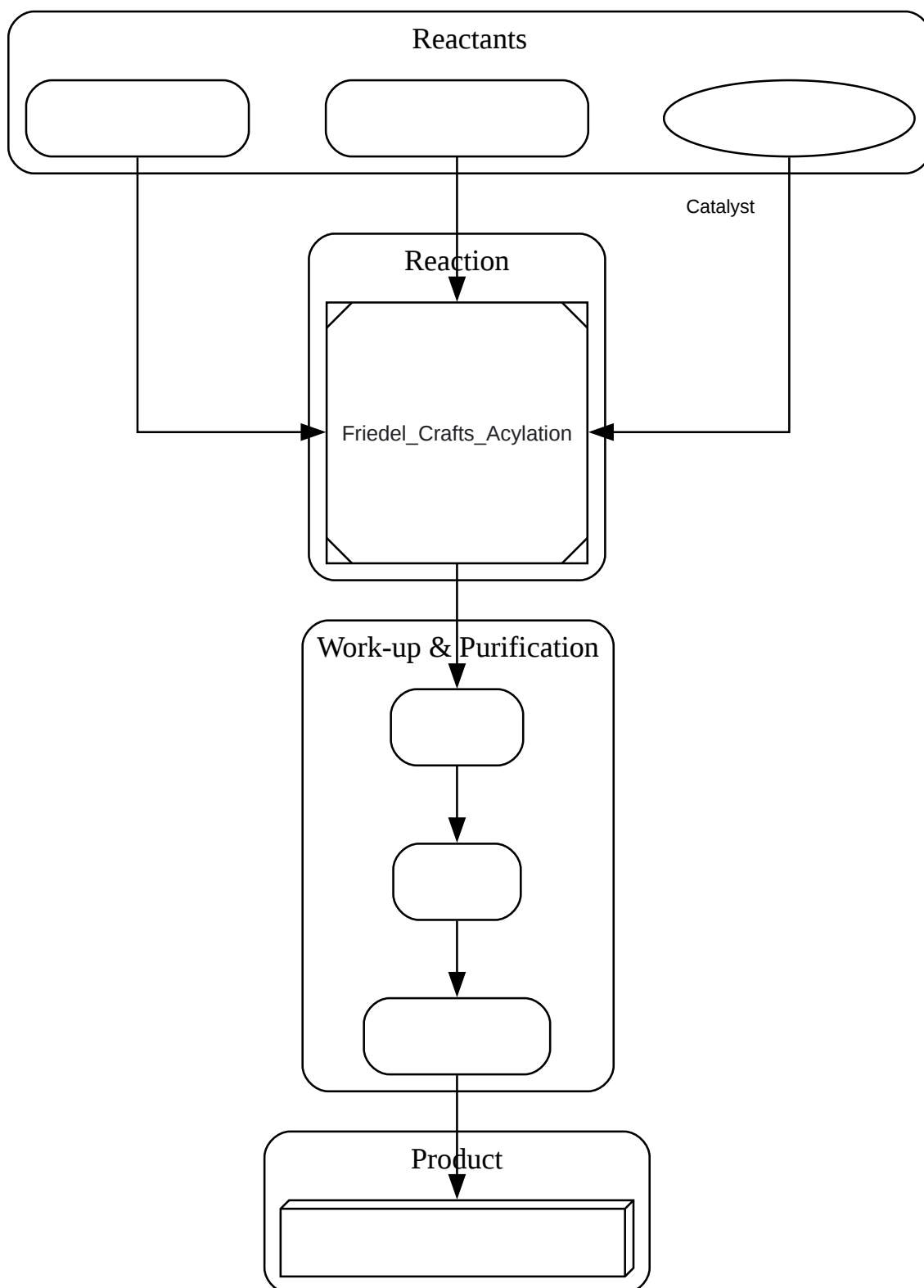
A summary of the key physicochemical properties of 3',4'-Dichloro-4'-fluorobenzophenone is presented below. This data is primarily sourced from publicly available chemical databases.

Property	Value
CAS Number	157428-51-8
Molecular Formula	C ₁₃ H ₇ Cl ₂ FO
Molecular Weight	269.1 g/mol
Appearance	White to off-white solid (predicted)
Melting Point	Not available
Boiling Point	Not available
Solubility	Insoluble in water (predicted)

Synthesis

The most probable synthetic route for 3',4'-Dichloro-4'-fluorobenzophenone is through a Friedel-Crafts acylation reaction. This involves the reaction of 1,2-dichlorobenzene with 4-fluorobenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).

Proposed Synthetic Workflow



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Caption: Proposed workflow for the synthesis of 3',4'-Dichloro-4'-fluorobenzophenone.

Detailed Experimental Protocol (Proposed)

Materials:

- 1,2-Dichlorobenzene (1.0 eq)
- 4-Fluorobenzoyl chloride (1.1 eq)
- Anhydrous aluminum chloride (1.2 eq)
- Dichloromethane (anhydrous)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, add anhydrous aluminum chloride and anhydrous dichloromethane.
- Cool the suspension to 0 °C in an ice bath.
- Add 4-fluorobenzoyl chloride dropwise to the stirred suspension.
- After the addition is complete, add 1,2-dichlorobenzene dropwise, maintaining the temperature at 0 °C.
- Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours.

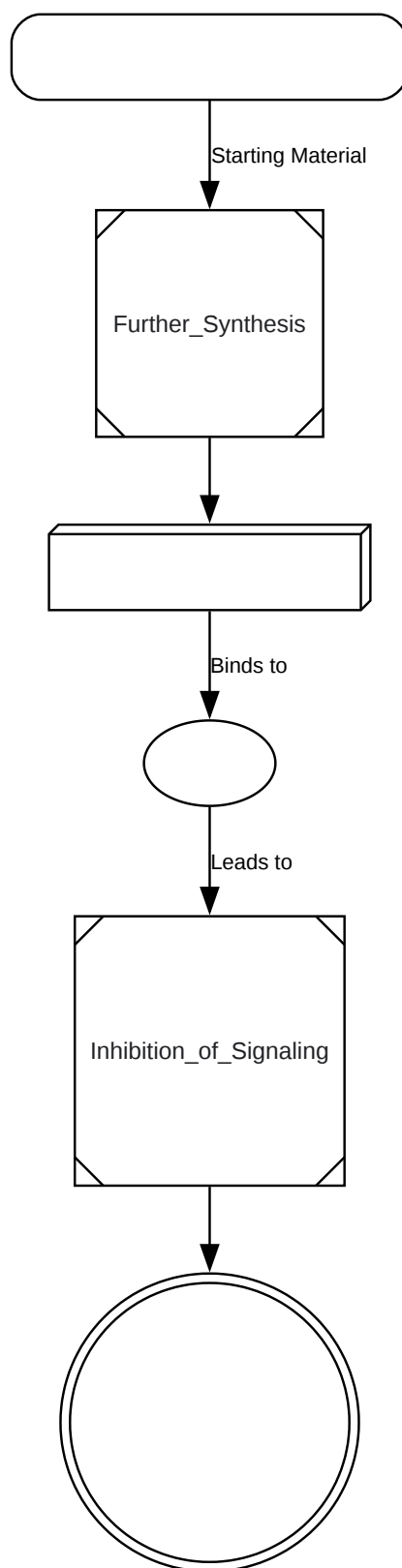
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a flask containing crushed ice and concentrated hydrochloric acid to quench the reaction.
- Separate the organic layer and extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash successively with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the pure 3',4'-Dichloro-4'-fluorobenzophenone.

Potential Applications in Drug Development

While no specific biological activity has been reported for 3',4'-Dichloro-4'-fluorobenzophenone, the benzophenone scaffold is a common feature in many biologically active compounds. Halogenated benzophenones, in particular, have been investigated for a variety of therapeutic applications.

Hypothetical Role as a Kinase Inhibitor Intermediate

Kinases are a class of enzymes that play a crucial role in cell signaling, and their dysregulation is often implicated in diseases such as cancer. The benzophenone core can serve as a scaffold for the design of kinase inhibitors. The dichloro and fluoro substituents on 3',4'-Dichloro-4'-fluorobenzophenone can be strategically utilized to interact with specific residues in the kinase active site, potentially leading to potent and selective inhibition. This compound could serve as a starting material for the synthesis of more complex molecules targeting various kinases.



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Caption: Hypothetical pathway from 3',4'-Dichloro-4'-fluorobenzophenone to a therapeutic effect.

Conclusion

3',4'-Dichloro-4'-fluorobenzophenone is a commercially available, halogenated aromatic ketone with significant potential as a building block in synthetic and medicinal chemistry. While detailed experimental data on its synthesis and biological activity are currently lacking in the public domain, this guide provides a solid foundation for researchers interested in exploring its properties and applications. The proposed synthetic protocol offers a practical starting point for its preparation, and the discussion on its potential role as a kinase inhibitor intermediate highlights a promising avenue for future research and drug development. Further investigation into this compound is warranted to fully elucidate its chemical and biological characteristics.

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